safety data sheet (SDS) for 1-(4-Chlorophenylamino)-2-butanol

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Compound of Interest

Compound Name:	*1-(4-Chlorophenylamino)-2-butanol*
CAS No.:	*226879-73-8*
Cat. No.:	*B6331149*

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An In-depth Technical Guide to the Safety & Handling of **1-(4-Chlorophenylamino)-2-butanol**

Executive Summary

1-(4-Chlorophenylamino)-2-butanol is a specialized secondary amine intermediate, typically generated during the synthesis of pharmaceutical active ingredients (APIs) or as a specific impurity in the production of aryl-amino alcohols.[1][2][3][4][5] Structurally, it is the ring-opening adduct of 4-chloroaniline and 1,2-epoxybutane.

Due to its status as a research intermediate, a standardized commercial Safety Data Sheet (SDS) is often unavailable. This guide reconstructs the safety profile using Structure-Activity Relationship (SAR) analysis and precursor toxicology (4-chloroaniline), categorizing it as a High-Hazard Research Chemical.

Critical Hazard Alert: This compound possesses the 4-chloroaniline moiety, a known methemoglobin-forming agent and carcinogen. Handling requires strict containment to prevent cumulative toxicity.

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Part 1: Chemical Identity & Characterization

Property	Technical Specification
Chemical Name	1-(4-Chlorophenylamino)-2-butanol
Synonyms	N-(4-Chlorophenyl)-1-amino-2-butanol; 1-[(4-Chlorophenyl)amino]butan-2-ol
Molecular Formula	$C_{10}H_{14}ClNO$
Molecular Weight	199.68 g/mol
CAS Number	Not Listed (Research Intermediate) / Surrogate: 106-47-8 (4-Chloroaniline)
Appearance	Viscous pale yellow oil or low-melting solid (Predicted)
Solubility	Low in water; Soluble in DMSO, Methanol, Dichloromethane
Purity Standard	Typically >95% (HPLC) for research applications

Predicted Physical Properties (SAR-Derived)

- Boiling Point: ~305–310°C (at 760 mmHg)
- Flash Point: >140°C (Predicted)
- LogP (Octanol/Water): ~2.5–2.8 (Lipophilic, indicates potential for dermal absorption)

Part 2: Hazard Identification (GHS Classification)

Since empirical data is limited, this classification is derived from the "Worst-Case Scenario" principle, inheriting hazards from its parent amine, 4-chloroaniline.

GHS Label Elements

- Signal Word:DANGER

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- Pictograms:
  - 💀 (Acute Toxicity)[6]
  - Health Hazard (Carcinogen/Target Organ)[5][7]
  - 🌲 (Aquatic Toxicity)

Hazard Statements

- H301/H311/H331: Toxic if swallowed, in contact with skin, or if inhaled.[5][6][8]
- H350: May cause cancer (Carcinogenicity Category 1B).
- H373: May cause damage to organs (Blood/Spleen) through prolonged or repeated exposure (Methemoglobinemia).
- H410: Very toxic to aquatic life with long-lasting effects.[5]

Part 3: Biological Mechanism & Toxicology[5][10]

The primary risk driver is the metabolic activation of the 4-chlorophenylamine group. Upon absorption, hepatic enzymes (CYP450) N-hydroxylate the amine, creating a reactive metabolite that oxidizes hemoglobin.

Mechanism of Toxicity: Methemoglobinemia Pathway



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Figure 1: Metabolic activation pathway leading to Methemoglobinemia. The compound acts as a pro-drug for toxic aniline derivatives.

Part 4: Safe Handling Protocol (SOP)

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This protocol is designed for Biosafety Level 2 (BSL-2) chemical handling standards due to the carcinogenic potential.

Engineering Controls

- Primary Containment: All weighing and solubilization must occur inside a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity >100 fpm.
- Closed Systems: Use septum-capped vials for transfer; avoid open-beaker handling.

Personal Protective Equipment (PPE)

- Respiratory: If outside a hood (emergency only), use a full-face respirator with P100/Organic Vapor cartridges.
- Dermal: Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer:Silver Shield/4H® (Laminate) or Viton® (Butyl rubber is also acceptable). Standard nitrile is permeable to aromatic amines over time.
- Ocular: Chemical splash goggles (ANSI Z87.1).

Decontamination & Spill Response

- Neutralization: Do not use bleach (can form chloramines). Use a surfactant-based cleaner followed by a solvent wipe (ethanol).
- Spill Protocol:
  - Evacuate the immediate area.[5][8]
  - Don full PPE (including respirator).
  - Cover spill with vermiculite or activated carbon pads.
  - Place waste in a sealed container labeled "Hazardous Waste: Toxic Aromatic Amine."

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Part 5: Emergency Medical Response

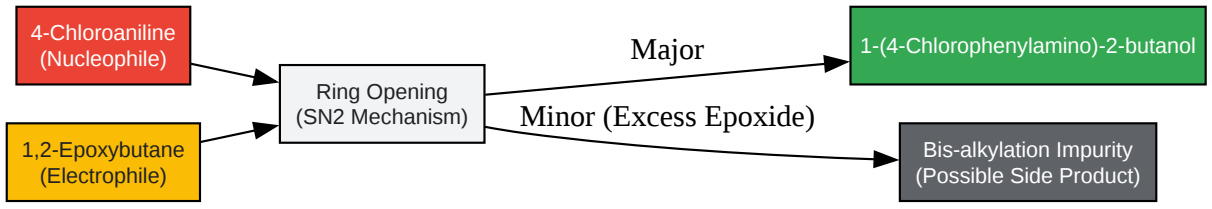
Pre-Experiment Safety Brief: Ensure all personnel know the location of the Methylene Blue antidote kit, though administration is strictly clinical.

Exposure Route	Immediate Action	Clinical Note
Inhalation	Move to fresh air. Administer 100% Oxygen.	Monitor for cyanosis (blue lips/nails).
Skin Contact	Wash with soap/water for 15 mins. Do NOT use alcohol (enhances absorption).	Rapid absorption risk.[9] Monitor MetHb levels.
Eye Contact	Rinse for 15 mins. Lift eyelids.	Corrosive risk due to amine basicity.
Ingestion	Do NOT induce vomiting. Rinse mouth.	High toxicity.[5] Transport to ER immediately.

Antidote: Methylene Blue (1-2 mg/kg IV) is the standard treatment for drug-induced methemoglobinemia if MetHb levels >20-30%.

Part 6: Synthesis & Stability Logic

Understanding the synthesis helps in identifying impurities. This compound is the product of a nucleophilic attack.



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Figure 2: Synthesis logic. The reaction is an SN2 ring-opening of the epoxide by the aniline nitrogen. Excess epoxide can lead to bis-alkylation impurities.

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Stability:

- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). The secondary amine is prone to oxidation (browning) upon air exposure.
- Incompatibilities: Strong oxidizing agents (peroxides, nitrates) and acid chlorides.

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